

Atovaquone-d5: A Comprehensive Technical Guide to Safety and Handling for Researchers

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Compound of Interest

Compound Name: Atovaquone-d5

Cat. No.: B1141217

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for **Atovaquone-d5**. The information presented is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge for the safe and effective use of this isotopically labeled compound in a laboratory setting.

Compound Identification and Properties

Atovaquone-d5 is a deuterated analog of Atovaquone, a well-established antiprotozoal agent. The incorporation of five deuterium atoms makes it a valuable internal standard for mass spectrometry-based bioanalytical methods, particularly in pharmacokinetic and therapeutic drug monitoring studies.^[1]

Table 1: Chemical and Physical Properties of **Atovaquone-d5**

Property	Value	Source(s)
Chemical Name	2-[trans-4-(4-Chlorophenyl)cyclohexyl-d5]-3-hydroxy-1,4-naphthalenedione	Santa Cruz Biotechnology
Synonyms	566C80-d5; BW-566C-d5; Mepron-d5; Wellvone-d5	Santa Cruz Biotechnology
CAS Number	1329792-63-3	Santa Cruz Biotechnology
Molecular Formula	C ₂₂ H ₁₄ D ₅ ClO ₃	Santa Cruz Biotechnology
Molecular Weight	371.87 g/mol	Santa Cruz Biotechnology
Appearance	Yellow solid	Fisher Scientific
Melting Point	216 - 219 °C (for non-deuterated Atovaquone)	Fisher Scientific
Solubility	Insoluble in water	Fisher Scientific
Storage Temperature	Store at -20°C	GlpBio

Safety and Hazard Information

While a specific Safety Data Sheet (SDS) for **Atovaquone-d5** is not readily available, the safety profile is expected to be comparable to that of its non-deuterated counterpart, Atovaquone. The following information is derived from the SDS for Atovaquone.

Table 2: Hazard Identification and Classification for Atovaquone

Hazard Class	Classification	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritation	Category 2	GHS07	Warning	H315: Causes skin irritation.
Eye Irritation	Category 2A	GHS07	Warning	H319: Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	GHS07	Warning	H335: May cause respiratory irritation.
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	GHS09	Warning	H400: Very toxic to aquatic life.
Hazardous to the Aquatic Environment, Long-term Hazard	Category 1	GHS09	Warning	H410: Very toxic to aquatic life with long lasting effects.

Source: Cayman Chemical Company SDS for Atovaquone

Precautionary Measures and Personal Protective Equipment (PPE)

To ensure the safe handling of **Atovaquone-d5**, the following precautions should be strictly adhered to:

- Engineering Controls: Handle in a well-ventilated place, preferably in a chemical fume hood to avoid the formation of dust and aerosols.[\[2\]](#)
- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European

Standard EN166.

- **Skin Protection:** Wear impervious gloves and protective clothing to prevent skin contact. Handle with gloves that have been inspected prior to use.^[2]
- **Respiratory Protection:** If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, a NIOSH-approved respirator should be worn.
- **Hygiene Measures:** Handle in accordance with good industrial hygiene and safety practices. Wash hands thoroughly after handling and before eating, drinking, or smoking.^[3]

First Aid Measures

In the event of exposure, the following first aid procedures should be followed:

- **After Inhalation:** Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.^[2]
- **After Skin Contact:** Immediately wash off with soap and plenty of water. Take off contaminated clothing immediately and consult a doctor.^[2]
- **After Eye Contact:** Rinse with pure water for at least 15 minutes and consult a doctor.^[2]
- **After Ingestion:** Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.^[2]

Storage and Stability

Proper storage is crucial to maintain the integrity and stability of **Atovaquone-d5**.

- **Storage Conditions:** Store the container tightly closed in a dry, cool, and well-ventilated place.^[2] For long-term storage, it is recommended to store at -20°C.^[4]
- **Incompatible Materials:** Avoid strong oxidizing agents.^[3]
- **Hazardous Decomposition Products:** Under fire conditions, hazardous decomposition products such as carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas may be formed.^[3]

Experimental Protocols: Use of Atovaquone-d5 as an Internal Standard in LC-MS/MS Analysis

Atovaquone-d5 is primarily used as an internal standard in the quantitative analysis of Atovaquone in biological matrices by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The following is a detailed methodology adapted from a validated bioanalytical method for the determination of Atovaquone in plasma.^[5]

Preparation of Stock and Working Solutions

- **Atovaquone-d5 Internal Standard (IS) Stock Solution:** Prepare a stock solution of **Atovaquone-d5** at a concentration of 1 mg/mL in dimethylformamide (DMF). Sonicate for 10 minutes to ensure complete dissolution.^[5]
- **Atovaquone Calibration Standard Stock Solution:** Prepare a stock solution of Atovaquone at a concentration of 10 mg/mL in DMF. Sonicate for 10 minutes.^[5]
- **Working Solutions:** Prepare working solutions for calibration standards and quality controls (QCs) by diluting the stock solutions in an appropriate solvent, such as a mixture of acetonitrile, ethanol, and DMF.^[5]

Sample Preparation: Protein Precipitation

- **Aliquoting:** To a 10 µL aliquot of plasma sample (calibration standard, QC, or unknown sample), add the **Atovaquone-d5** internal standard working solution.
- **Precipitation:** Add a protein precipitation solution (e.g., acetonitrile:ethanol:DMF 8:1:1 v/v/v) to the plasma sample containing the internal standard.^[5]
- **Vortexing and Centrifugation:** Vortex the mixture to ensure thorough mixing and then centrifuge to pellet the precipitated proteins.
- **Supernatant Transfer:** Carefully transfer the supernatant to a clean tube or a well plate for LC-MS/MS analysis.

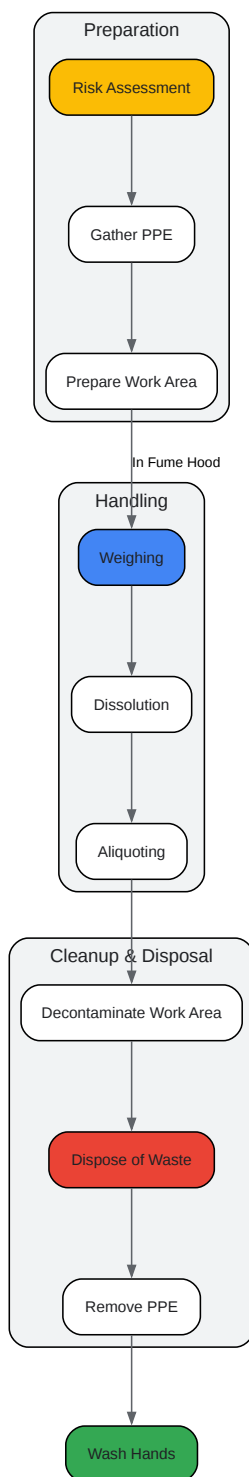
LC-MS/MS Analysis

- **Chromatographic Separation:** Employ a reverse-phase C18 column with a gradient mobile phase (e.g., a mixture of water with 0.1% formic acid and methanol with 0.1% formic acid) to separate Atovaquone and **Atovaquone-d5**.
- **Mass Spectrometric Detection:** Utilize a triple quadrupole mass spectrometer operating in multiple reaction monitoring (MRM) mode with positive or negative electrospray ionization (ESI). Monitor the specific precursor-to-product ion transitions for both Atovaquone and **Atovaquone-d5**.
- **Quantification:** The concentration of Atovaquone in the unknown samples is determined by calculating the peak area ratio of the analyte to the internal standard and comparing it to the calibration curve generated from the standards.

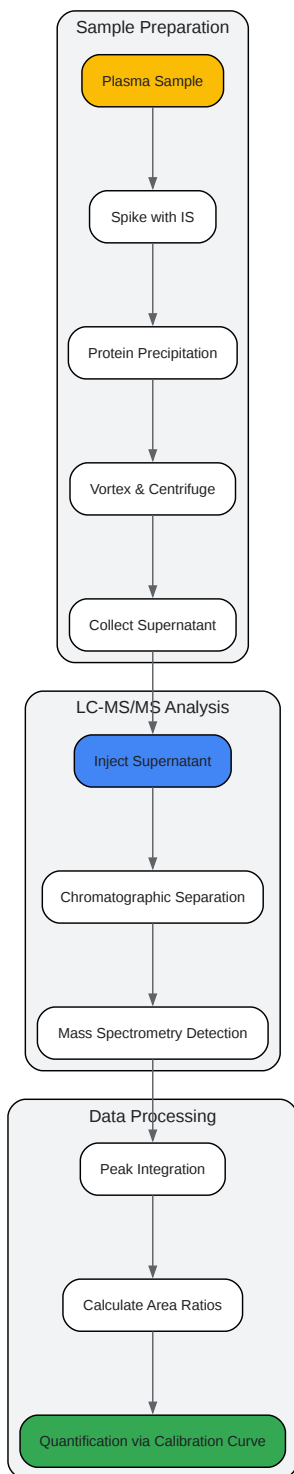
Visualizations

The following diagrams illustrate the safe handling workflow and the experimental protocol for the use of **Atovaquone-d5**.

Safe Handling Workflow for Atovaquone-d5



Experimental Workflow for Atovaquone Quantification using Atovaquone-d5 IS

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